

# Application Notes and Protocols: Encapsulating Hydrophilic Agents in Perfluorohexane Double Emulsions

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## Compound of Interest

Compound Name: Perfluorohexane

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## Introduction

The encapsulation of hydrophilic agents for targeted drug delivery presents a significant challenge due to their poor solubility in the lipophilic carriers often used in emulsion-based systems. **Perfluorohexane** (PFH), a perfluorocarbon (PFC), is a particularly attractive oil phase for drug delivery vehicles due to its biocompatibility and ability to undergo acoustic droplet vaporization (ADV), a phase change from liquid to gas upon ultrasound irradiation, enabling triggered payload release.<sup>[1][2][3][4]</sup> However, the inherent insolubility of hydrophilic compounds in PFH has traditionally limited its application for this class of drugs.

This document provides detailed application notes and protocols for the encapsulation of hydrophilic agents using a water-in-**perfluorohexane**-in-water (W/O/W) double emulsion technique. This method creates a structure where the hydrophilic drug is dissolved in an inner aqueous core, which is then encapsulated by a PFH shell, and the entire droplet is dispersed in an outer aqueous phase.<sup>[1][2][5]</sup> This approach achieves high loading capacities for hydrophilic agents and allows for precise, triggered release using ultrasound.<sup>[1][2][3][4]</sup> We will describe the principles of this technique, detailed experimental protocols for fabrication and characterization, and methods for triggering and quantifying drug release.

## Principle of Encapsulation

The formation of a stable W/O/W double emulsion relies on a two-step emulsification process, often facilitated by microfluidic devices to ensure precise control over droplet size and structure.[1][2] In the first step, an aqueous solution containing the hydrophilic agent is emulsified in **perfluorohexane**, which is immiscible with water. This creates a water-in-oil (W/O) emulsion. This primary emulsion is then introduced into a second aqueous phase containing a hydrophilic surfactant to form the final W/O/W double emulsion. The surfactants play a critical role in stabilizing the interfaces between the different phases.

## Experimental Protocols

### Protocol 1: Microfluidic Fabrication of Perfluorohexane-Shelled Double Emulsions

This protocol describes the fabrication of W/O/W double emulsions using a co-axial microfluidic device.

#### Materials:

- Inner Aqueous Phase (W1): Hydrophilic agent (e.g., fluorescein, doxorubicin) dissolved in deionized water.
- Oil Phase (O): **Perfluorohexane** (PFH).
- Outer Aqueous Phase (W2): Deionized water with a hydrophilic surfactant (e.g., 2% w/v polyvinyl alcohol (PVA)).
- Surfactant for W/O interface: A fluorosurfactant compatible with the W/O interface.

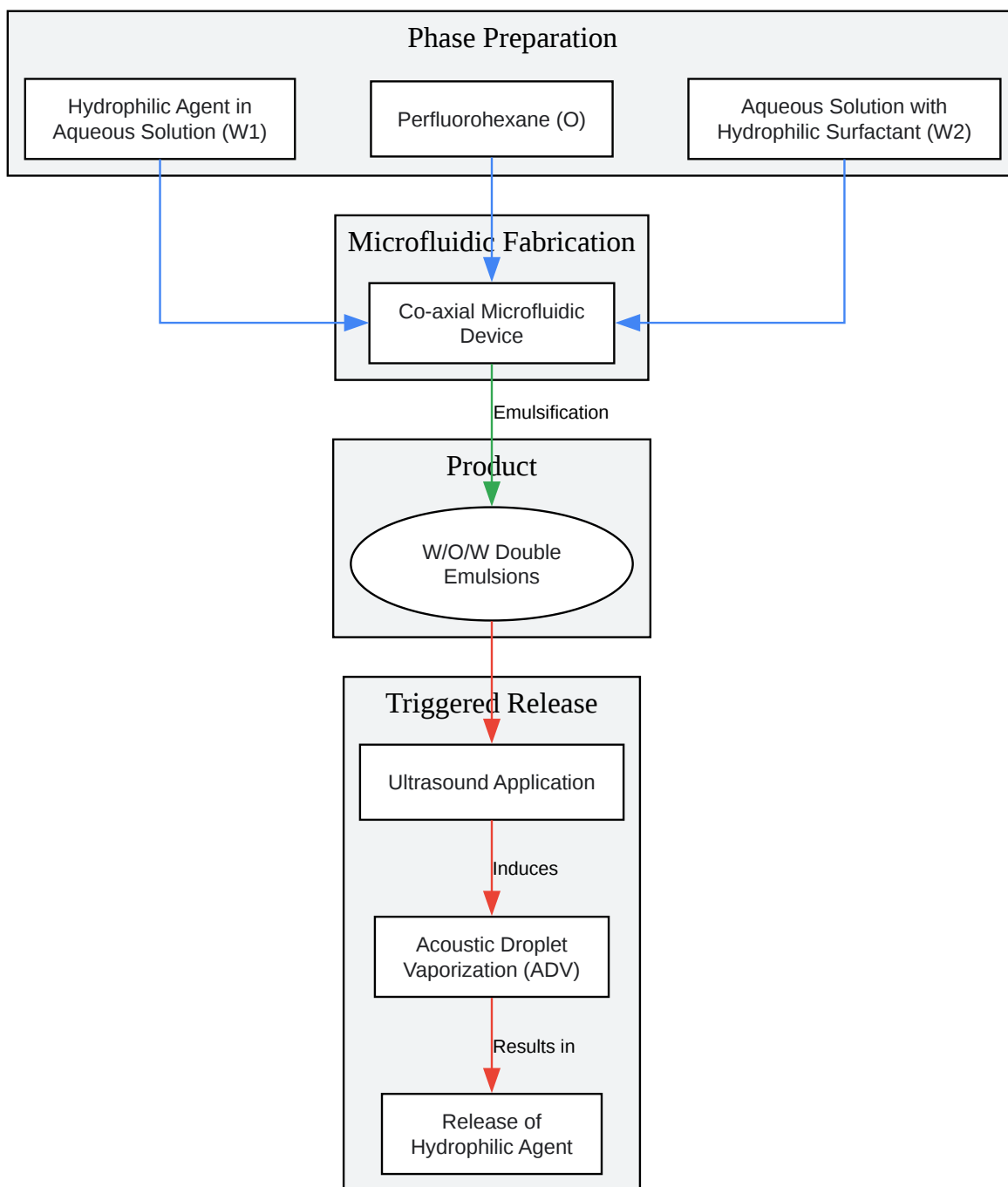
#### Equipment:

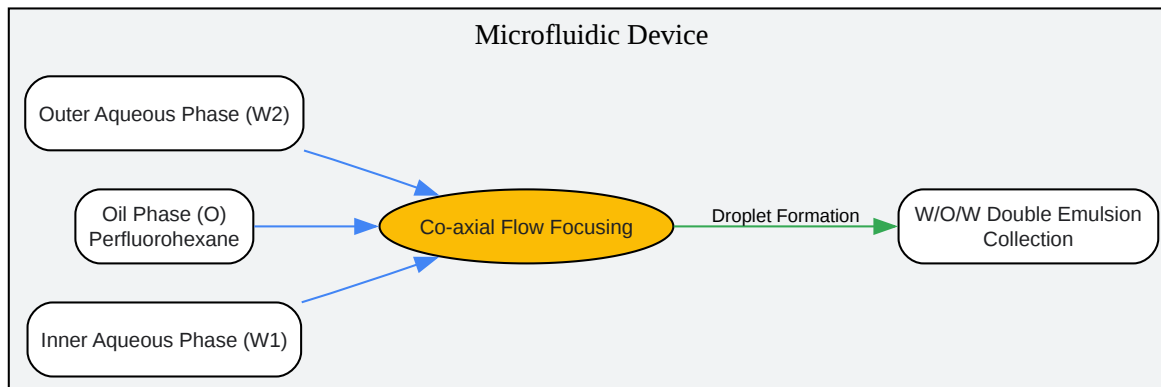
- Co-axial microfluidic device.
- Syringe pumps for precise fluid control.
- High-speed camera for monitoring droplet formation.
- Collection vial.

#### Procedure:

- Prepare the three solutions: the inner aqueous phase with the hydrophilic agent, the **perfluorohexane** oil phase, and the outer aqueous phase with the hydrophilic surfactant.
- Set up the microfluidic device with three syringe pumps, one for each phase.
- Load each solution into its respective syringe and connect the syringes to the corresponding inlets of the microfluidic device.
- Initiate the flow of the oil phase and the outer aqueous phase at their determined flow rates.
- Once the flow is stable, introduce the inner aqueous phase.
- Adjust the flow rates of the three phases to achieve stable formation of W/O/W double emulsions. The relative flow rates will determine the size of the inner core and the thickness of the PFH shell.
- Observe the droplet formation using a high-speed camera to ensure monodispersity and the desired core-shell structure.
- Collect the double emulsions in a vial at the outlet of the device.

#### Workflow for Double Emulsion Fabrication and Triggered Release





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